

Application Note and Protocol: Spectrophotometric Estimation of Melitracen HCl in Pharmaceutical Formulations

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Compound of Interest

Compound Name: *Melitracen Hydrochloride*

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Introduction

Melitracen Hydrochloride (HCl) is a tricyclic antidepressant that functions by inhibiting the re-uptake of norepinephrine and serotonin. Accurate and reliable analytical methods are crucial for the quality control and dosage form assay of Melitracen HCl in pharmaceutical formulations. This document provides a detailed application note and protocol for the spectrophotometric estimation of Melitracen HCl, a simple, cost-effective, and rapid analytical technique. The protocols described herein are based on established methodologies and are suitable for routine analysis in a laboratory setting.

Principle

The spectrophotometric method relies on the principle that the substance to be analyzed absorbs light in the ultraviolet (UV) and visible regions of the electromagnetic spectrum. According to the Beer-Lambert law, the absorbance of a solution is directly proportional to the concentration of the absorbing species. By measuring the absorbance of a solution of Melitracen HCl at its wavelength of maximum absorbance (λ_{max}), its concentration can be determined.

Data Presentation

The following table summarizes the quantitative data from various validated spectrophotometric methods for the estimation of Melitracen HCl.

Parameter	Method 1 (Methanol)	Method 2 (0.1N HCl)	Method 3 (Hydrotropic Solubilization)
Solvent	Methanol	0.1N Hydrochloric Acid	5.0 M Niacinamide
λ_{max} (nm)	258.5 nm[1]	258.5 nm[2]	286.5 nm[3]
Linearity Range ($\mu\text{g/mL}$)	10 - 60 $\mu\text{g/mL}$ [1]	1 - 60 $\mu\text{g/mL}$ [2]	Not explicitly stated
Regression Equation	Not explicitly stated	Not explicitly stated	Not explicitly stated
Correlation Coefficient (r^2)	Not explicitly stated	Not explicitly stated	Not explicitly stated
Limit of Detection (LOD) ($\mu\text{g/mL}$)	2.93 $\mu\text{g/mL}$ [1]	Not explicitly stated	Not explicitly stated
Limit of Quantitation (LOQ) ($\mu\text{g/mL}$)	8.8 $\mu\text{g/mL}$ [1]	Not explicitly stated	Not explicitly stated
Recovery (%)	99.20%[1]	Within acceptable range	Close to 100%[3]

Experimental Protocols

Method 1: Estimation of Melitracen HCl using Methanol

This protocol outlines the procedure for the spectrophotometric estimation of Melitracen HCl using methanol as the solvent.

1. Materials and Reagents:

- Melitracen HCl reference standard
- Methanol (AR grade)

- Pharmaceutical formulation (tablets) containing Melitracen HCl
- Volumetric flasks (100 mL, 10 mL)
- Pipettes
- Whatman filter paper No. 41
- UV-Visible Spectrophotometer

2. Preparation of Standard Stock Solution (100 µg/mL):

- Accurately weigh 10 mg of Melitracen HCl reference standard.[1]
- Transfer the weighed standard into a 100 mL volumetric flask.
- Dissolve the standard in a small amount of methanol and then make up the volume to 100 mL with methanol.[1]
- This will give a standard stock solution of 100 µg/mL.

3. Preparation of Working Standard Solutions:

- From the standard stock solution, pipette out appropriate aliquots into a series of 10 mL volumetric flasks.
- Dilute with methanol to obtain final concentrations in the linear range of 10-60 µg/mL.[1]

4. Preparation of Sample Solution:

- Weigh and finely powder twenty tablets of the pharmaceutical formulation.
- Accurately weigh a portion of the powder equivalent to 10 mg of Melitracen HCl and transfer it to a 100 mL volumetric flask.[1]
- Add about 50 mL of methanol and sonicate for 30 minutes to ensure complete dissolution of the drug.[1]
- Make up the volume to 100 mL with methanol.

- Filter the solution through Whatman filter paper No. 41.[1]
- From the filtered solution, make appropriate dilutions with methanol to obtain a final concentration within the Beer-Lambert's range.

5. Spectrophotometric Measurement:

- Scan the prepared standard solutions in the UV region (200-400 nm) against a methanol blank to determine the wavelength of maximum absorbance (λ_{max}). The λ_{max} for Melitracen HCl in methanol is approximately 258.5 nm.[1]
- Measure the absorbance of the standard and sample solutions at this λ_{max} .
- Plot a calibration curve of absorbance versus concentration for the standard solutions.
- Determine the concentration of Melitracen HCl in the sample solution from the calibration curve.

Method 2: Estimation of Melitracen HCl using 0.1N HCl

This protocol describes the use of 0.1N hydrochloric acid as a solvent, which can be particularly useful for drugs that are sparingly soluble in water.[2]

1. Materials and Reagents:

- Melitracen HCl reference standard
- Hydrochloric acid (AR grade)
- Distilled water
- Pharmaceutical formulation (tablets) containing Melitracen HCl
- Volumetric flasks (100 mL, 10 mL)
- Pipettes
- Whatman filter paper No. 41

- UV-Visible Spectrophotometer

2. Preparation of 0.1N HCl:

- Prepare 0.1N HCl solution by diluting concentrated HCl with distilled water.

3. Preparation of Standard Stock Solution:

- Prepare a standard stock solution of Melitracen HCl in 0.1N HCl as described in Method 1, using 0.1N HCl as the solvent.

4. Preparation of Working Standard Solutions:

- Prepare a series of working standard solutions in the concentration range of 1-60 μ g/mL by diluting the stock solution with 0.1N HCl.[\[2\]](#)

5. Preparation of Sample Solution:

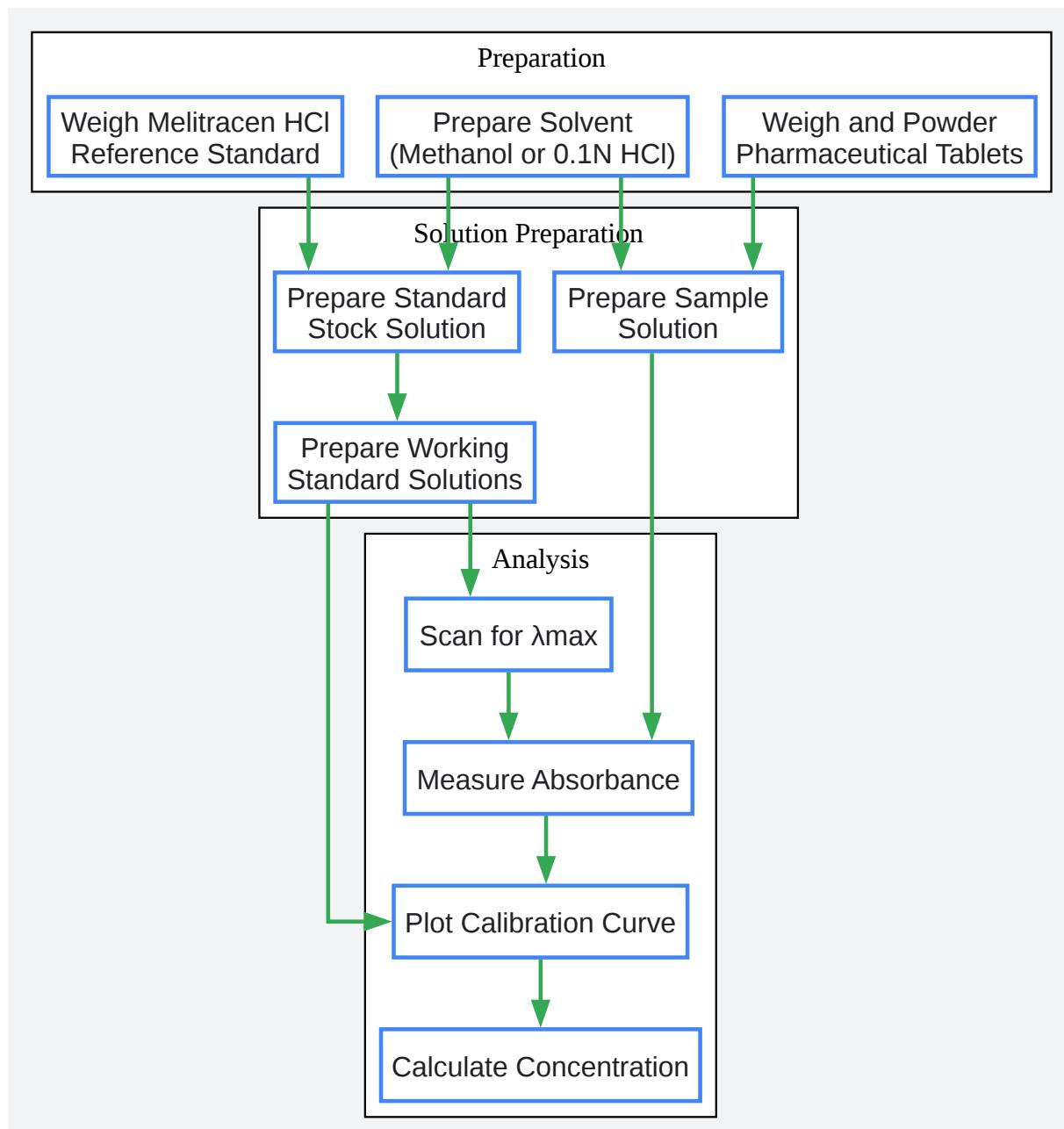
- Weigh and powder twenty tablets.
- Transfer a quantity of powder equivalent to 10 mg of Melitracen HCl to a 100 mL volumetric flask.[\[2\]](#)
- Add 50 mL of 0.1N HCl and sonicate for 30 minutes.[\[2\]](#)
- Make up the volume to 100 mL with 0.1N HCl and filter through Whatman filter paper No. 41.[\[2\]](#)
- Dilute the filtrate with 0.1N HCl to obtain a concentration within the established linear range.

6. Spectrophotometric Measurement:

- Scan the standard solutions against a 0.1N HCl blank to determine the λ_{max} , which is approximately 258.5 nm.[\[2\]](#)
- Measure the absorbance of the standard and sample solutions at this wavelength.

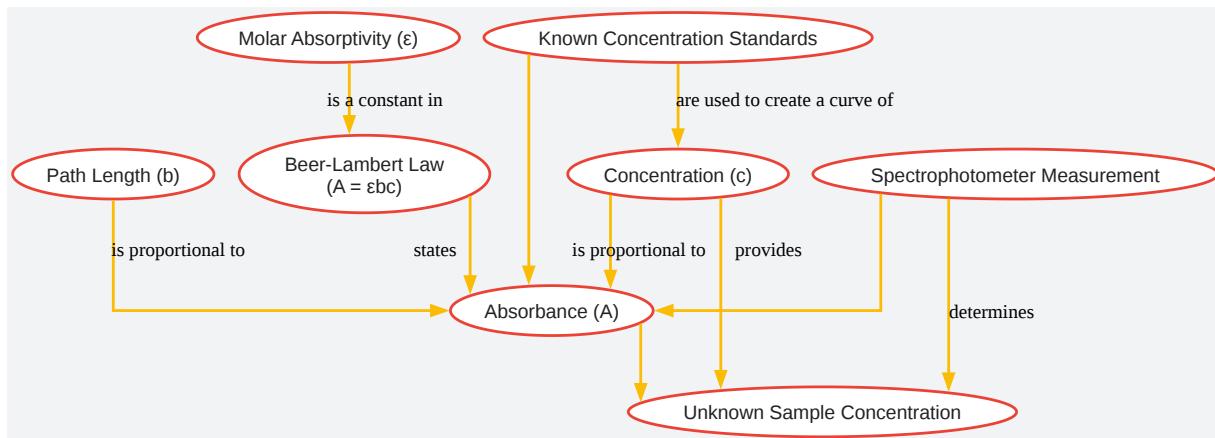
- Construct a calibration curve and determine the concentration of Melitracen HCl in the sample.

Visualizations



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Caption: Experimental Workflow for Spectrophotometric Estimation.

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Caption: Logical Relationship based on Beer-Lambert Law.

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